

# An In-depth Technical Guide to Isobutyl Isobutyrate

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## Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: B1662107

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isobutyl isobutyrate**, a key organic compound with diverse applications in the pharmaceutical, flavoring, and coatings industries. This document outlines its chemical identity, physicochemical properties, detailed synthesis protocols, analytical methodologies, and safety information, tailored for a scientific audience.

## Chemical Identity and Properties

CAS Number: 97-85-8[1]

IUPAC Name: 2-methylpropyl 2-methylpropanoate[2]

**Isobutyl isobutyrate** is a carboxylic ester characterized by a pleasant, fruity odor.[2] It is a colorless liquid that is insoluble in water but soluble in common organic solvents like alcohol and ether.[2]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **isobutyl isobutyrate**.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	[1]
Molecular Weight	144.21 g/mol	[1]
Boiling Point	148.6 °C at 760 mmHg	[3]
Melting Point	-80.7 °C	[4]
Density	0.855 g/mL at 25 °C	[3]
Vapor Pressure	4.33 mmHg at 25 °C	[3]
Flash Point	38 °C (100.4 °F)	
Autoignition Temperature	432 °C (810 °F)	[3]
Refractive Index	1.3999 at 20 °C	[3]
Water Solubility	520 mg/L at 20 °C	[4]
log K <sub>ow</sub>	2.68 (calculated)	[4]

## Spectroscopic Data

The structural elucidation of **isobutyl isobutyrate** is confirmed through various spectroscopic techniques.

Technique	Key Data
<sup>1</sup> H NMR	Signals corresponding to the isobutyl and isobutyrate moieties are observed.
<sup>13</sup> C NMR	Resonances characteristic of the ester carbonyl and the aliphatic carbons are present.[1]
IR Spectroscopy	A strong absorption band characteristic of the C=O ester stretch is typically observed around 1733 cm <sup>-1</sup> .[5]
Mass Spectrometry	The electron ionization (EI) mass spectrum shows characteristic fragmentation patterns.

# Synthesis of Isobutyl Isobutyrate

**Isobutyl isobutyrate** can be synthesized through several methods. The most common laboratory and industrial preparations are the Fischer esterification of isobutyric acid and isobutanol, and the Tishchenko reaction of isobutyraldehyde.

## Fischer Esterification

This method involves the acid-catalyzed reaction between a carboxylic acid and an alcohol.[\[6\]](#)

### Materials:

- Isobutyric acid
- Isobutanol
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (solvent for extraction)
- 5% aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous sodium sulfate or magnesium sulfate (drying agent)

### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine isobutyric acid and a molar excess of isobutanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After cooling to room temperature, transfer the mixture to a separatory funnel.

- Dilute the mixture with diethyl ether and wash sequentially with water, 5% aqueous sodium bicarbonate solution (to neutralize the acid catalyst and unreacted isobutyric acid), and brine. [\[6\]](#)
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by simple distillation to obtain pure **isobutyl isobutyrate**.[\[6\]](#)

## Tishchenko Reaction

The Tishchenko reaction provides an alternative route to esters through the disproportionation of an aldehyde using an alkoxide catalyst.[\[7\]](#)

### Materials:

- Isobutyraldehyde
- Aluminum isobutoxide (catalyst)
- Anhydrous, inert solvent (e.g., toluene)

### Procedure:

- In a flame-dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve isobutyraldehyde in an anhydrous solvent.
- Add a catalytic amount of aluminum isobutoxide to the solution.
- Stir the reaction mixture at room temperature. The reaction is often exothermic and may require cooling to maintain the desired temperature.
- Monitor the reaction progress by GC or NMR spectroscopy.
- Upon completion, quench the reaction by the slow addition of water or a dilute acid.
- Separate the organic layer, wash with water and brine, and dry over an anhydrous drying agent.

- Remove the solvent under reduced pressure.
- Purify the resulting **isobutyl isobutyrate** by vacuum distillation.

## Analytical Methods

The purity and identity of synthesized **isobutyl isobutyrate** are typically confirmed using chromatographic and spectroscopic techniques.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for separating and identifying volatile compounds like **isobutyl isobutyrate**.

- Sample Preparation: Dilute the **isobutyl isobutyrate** sample in a volatile organic solvent such as dichloromethane or hexane.
- GC Conditions:
  - Column: A nonpolar capillary column (e.g., HP-5MS) is suitable for this analysis.
  - Injector Temperature: 250 °C
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of the compound.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from a low to high m/z range (e.g., 40-300 amu) to capture the molecular ion and characteristic fragments.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are used to confirm the molecular structure of **isobutyl isobutyrate**.

- Sample Preparation: Dissolve a small amount of the purified ester in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) containing tetramethylsilane (TMS) as an internal standard.
- $^1\text{H}$  NMR Acquisition:
  - Spectrometer: 400 MHz or higher for better resolution.
  - Pulse Program: Standard single-pulse experiment.
  - Number of Scans: 8-16 scans.
  - Relaxation Delay: 1-2 seconds.
- $^{13}\text{C}$  NMR Acquisition:
  - Spectrometer: 100 MHz or higher.
  - Pulse Program: Proton-decoupled single-pulse experiment.
  - Number of Scans: 1024 or more due to the low natural abundance of  $^{13}\text{C}$ .
  - Relaxation Delay: 2-5 seconds.

## Applications in Research and Drug Development

**Isobutyl isobutyrate** serves multiple roles in the pharmaceutical and research sectors:

- Solvent: Its favorable solvency properties make it useful in formulations and as a reaction medium.
- Flavoring Agent: In drug formulations, it can be used as a flavoring agent to improve palatability.
- Chemical Intermediate: It can serve as a starting material or intermediate in the synthesis of more complex molecules.

## Safety and Handling

**Isobutyl isobutyrate** is a flammable liquid and should be handled with appropriate safety precautions.

## Hazard Summary

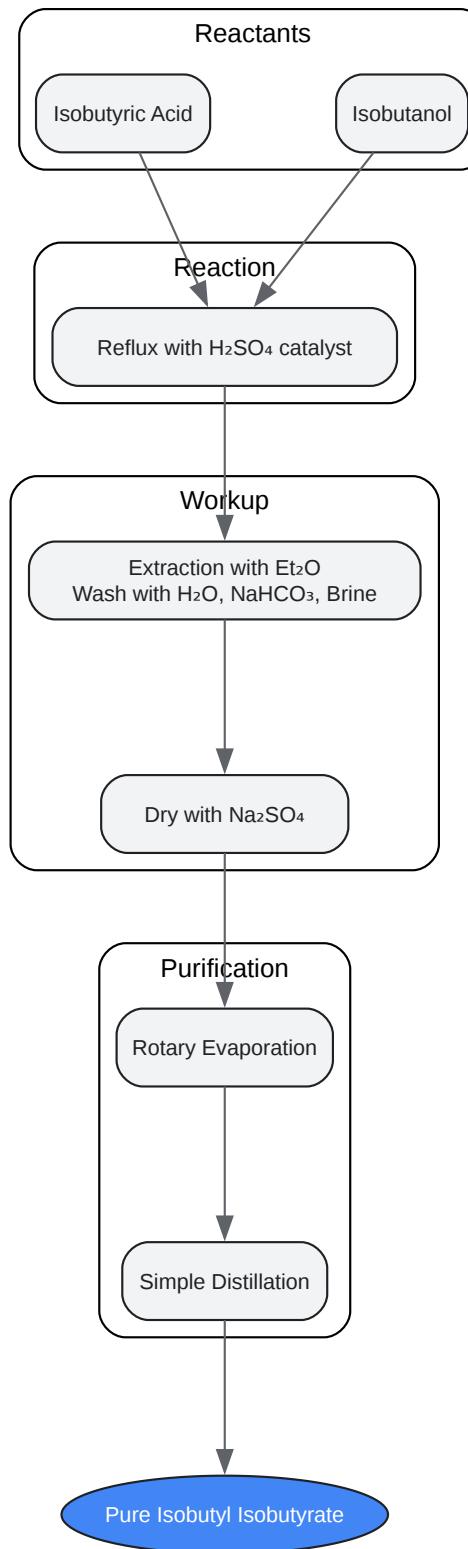
Hazard	Description
Flammability	Flammable liquid and vapor. Keep away from heat, sparks, and open flames.
Health Hazards	May cause eye, skin, and respiratory tract irritation. Ingestion of large amounts may cause central nervous system depression.
Personal Protective Equipment (PPE)	Wear protective gloves, safety goggles, and a lab coat. Use in a well-ventilated area or under a chemical fume hood.
First Aid	Eyes: Flush with plenty of water for at least 15 minutes. Skin: Wash with soap and water. Inhalation: Move to fresh air. Ingestion: Do NOT induce vomiting. Seek immediate medical attention for all routes of exposure.

## Storage and Disposal

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances. Dispose of waste material in accordance with local, state, and federal regulations.

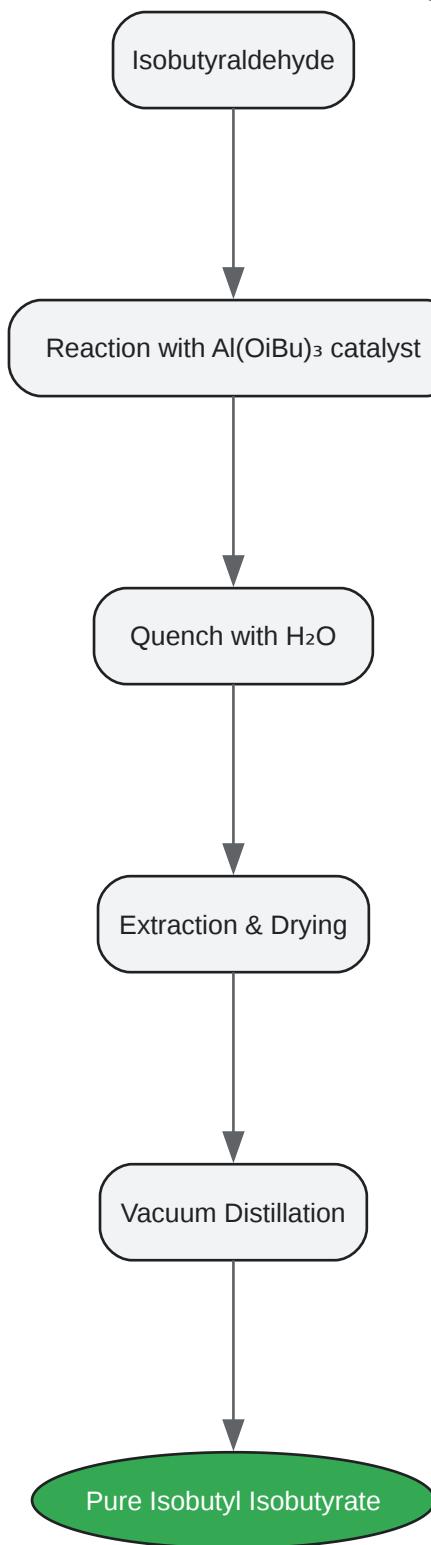
## Visualized Workflows

## Fischer Esterification Workflow for Isobutyl Isobutyrate

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Caption: Fischer Esterification Workflow.

## Tishchenko Reaction Workflow for Isobutyl Isobutyrate

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Caption: Tishchenko Reaction Workflow.

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